what is chlorobutanol hemihydrate used for

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Compound Focus: Chlorobutanol Hemihydrate

CAS No.: 6001-64-5
Cat. No.: S1492008

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Primary Functions and Uses

The core applications of **chlorobutanol hemihydrate** are centered around its preservative and therapeutic properties.

- **Pharmaceutical Preservative**: Its most widespread use is as a preservative in multi-ingredient formulations, especially **injectables and ophthalmic preparations**, at a typical concentration of **0.5%** [1] [2] [3]. It is particularly suitable for non-aqueous preparations and helps ensure product stability and sterility over time [2].
- **Therapeutic Agent**: While not typically a standalone drug, it is used in combination products for its sedative-hypnotic and weak local anesthetic effects [1]. It is also employed as an anesthetic in veterinary medicine and for the euthanasia of invertebrates and fish [3].

Antimicrobial and Pharmacological Profile

The tables below summarize the quantitative data on its antimicrobial efficacy and pharmacological properties.

Table 1: Antimicrobial Profile and Efficacy

Aspect	Details
Antimicrobial Spectrum	Active against Gram-positive and Gram-negative bacteria, and fungi (e.g., *Candida albicans*, *Pseudomonas aeruginosa*) [4] [2].
Mode of Action	Disrupts the lipid structure of the cell membrane, increasing permeability and leading to cell lysis [1].

| **Effective Concentrations** | - **Preservative (standard): 0.5%** (w/V) for long-term stability [1] [2].

- **Antimicrobial activity: 0.05%** in water [3].
- **Bacteriostatic**, not bactericidal [2]. | | **Activity pH Dependency** | Activity decreases significantly at **pH greater than 5.5** [2]. |

**Table 2: Pharmacological Properties and Toxicological Data**

Parameter	Details
Mechanism of Action	Acts as a detergent preservative; also has sedative-hypnotic effects, possibly related to agents like isoflurane [1] [3].

| **Pharmacokinetics** | - **Half-life**: ~10.3 days (terminal elimination) [1].

- **Protein Binding**: ~57% [1].
- **Volume of Distribution**: ~233 L [1].
- **Clearance**: ~11.6 mL/min [1]. | | **Toxicity** | - **Oral LD$_{50}$ (rat)**: 510 mg/kg (anhydrous) [1].
- **In vitro Toxicity**: Can cause conjunctival and corneal cell toxicity at concentrations as low as 0.1% [1].
- **In vivo Toxicity**: Toxic to the liver; severe eye and skin irritant [3]. |

Chemical Synthesis and Identification

Chlorobutanol is synthesized through a base-catalyzed nucleophilic addition reaction between acetone and chloroform [5] [3]. The process can be visualized as follows:

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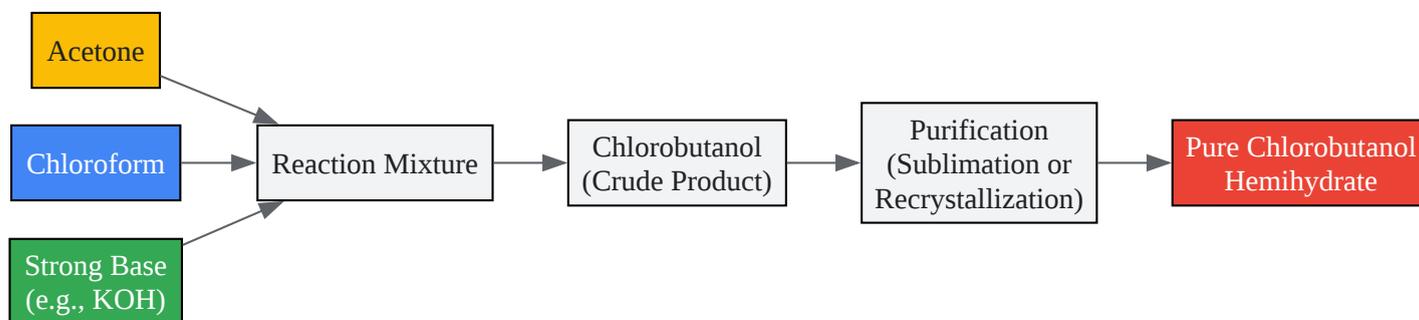
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Chlorobutanol Synthesis and Purification Workflow

Key identifiers for **chlorobutanol hemihydrate** include:

- **CAS Registry Number**: 6001-64-5 (hemihydrate); 57-15-8 (anhydrous) [6] [4] [7].
- **Molecular Formula**: $C_4H_7Cl_3O$ (anhydrous) [6] [1] [3].
- **Appearance**: White to almost white crystalline powder or chunks with a camphor-like odor [6] [2] [7].
- **Melting Point**: 75-79°C (hemihydrate) [4].
- **Solubility**: Soluble in ethanol, chloroform, ether, and glycerol; slightly soluble in water [4] [2].

Key Considerations for Use

When working with **chlorobutanol hemihydrate**, several factors require attention:

- **Toxicity and Irritancy**: It is toxic to the liver and a severe eye and skin irritant [3]. In vitro studies show it can be toxic to conjunctival and corneal cells even at low concentrations (0.1%) [1].
- **pH-Dependent Activity**: Its antimicrobial efficacy decreases significantly in formulations with a pH greater than 5.5 [2].
- **Accumulation Risk**: Due to its long terminal half-life (about 10 days), accumulation can occur with repeated dosing, limiting its use as a sedative [1].
- **Regulatory Status**: It is used in pharmaceuticals and cosmetics, complying with standards in USP, EP, BP, and JP [2]. It is not a US-approved therapeutic agent on its own but is present in other approved combination products and is approved for veterinary use [1].

Conclusion

Chlorobutanol hemihydrate remains a valuable preservative in pharmaceuticals and cosmetics due to its broad-spectrum antimicrobial activity. For researchers and formulators, a thorough understanding of its pharmacological profile, pH-dependent efficacy, and toxicological considerations is essential for its safe and effective application.

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